

Technical Guide: 3-Bromo-1,1,1-trichloropropane (CAS: 13749-37-6)

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Compound of Interest

Compound Name: 3-Bromo-1,1,1-trichloropropane

Cat. No.: B085221

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and safety information for **3-Bromo-1,1,1-trichloropropane**, a halogenated hydrocarbon of interest in synthetic chemistry. The information is compiled to support research and development activities.

Chemical and Physical Properties

3-Bromo-1,1,1-trichloropropane is a dense, non-flammable liquid at room temperature. Its key physicochemical properties are summarized in the tables below for easy reference and comparison.

Table 1: Identification and General Properties

Property	Value	Reference
CAS Number	13749-37-6	[1] [2] [3] [4]
Molecular Formula	C ₃ H ₄ BrCl ₃	[1] [2]
Molecular Weight	226.33 g/mol	[2] [4]
IUPAC Name	3-bromo-1,1,1-trichloropropane	[1]
Synonyms	1,1,1-Trichloro-3-bromopropane	[1]

Table 2: Physical Properties

Property	Value	Reference
Boiling Point	113-114 °C (lit.)	[4]
Density	1.762 g/mL at 25 °C (lit.)	[4]
Refractive Index (n _{20/D})	1.513 (lit.)	
Vapor Pressure	1.43 mmHg at 25°C	
Flash Point	166 °F (74.4 °C)	
Solubility	No data available. Expected to be soluble in many organic solvents.	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Bromo-1,1,1-trichloropropane**.

Table 3: Spectroscopic Data References

Spectrum Type	Available Data	Reference
^1H NMR	Data available from commercial suppliers.	[1]
^{13}C NMR	Data available from commercial suppliers.	[1]
Mass Spectrometry	Data available in spectral databases.	[1]
Infrared (IR) Spectroscopy	Data available from commercial suppliers.	[1]

Synthesis and Reactivity

The primary route for the synthesis of **3-Bromo-1,1,1-trichloropropane** is through the free-radical addition of bromotrichloromethane to ethylene.[5] This reaction is an example of an anti-Markovnikov addition, where the bromine atom adds to the less substituted carbon of the ethylene molecule.

General Experimental Protocol: Synthesis of 3-Bromo-1,1,1-trichloropropane

While a detailed, peer-reviewed experimental protocol for the synthesis of **3-Bromo-1,1,1-trichloropropane** is not readily available in the public domain, the general procedure involves the following steps based on established principles of free-radical reactions:

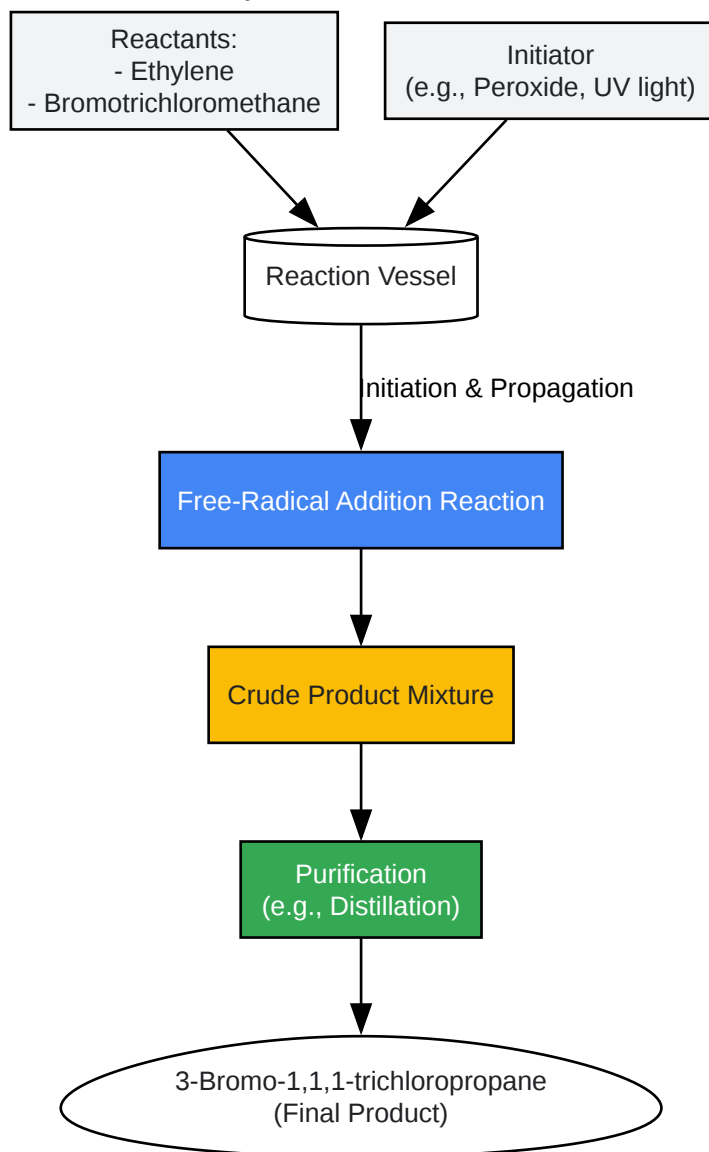
- Initiation: The reaction is initiated by a radical initiator, such as a peroxide or UV light, which generates a trichloromethyl radical from bromotrichloromethane.
- Propagation:
 - The trichloromethyl radical adds to the ethylene double bond, forming a 3,3,3-trichloropropyl radical.
 - This radical then abstracts a bromine atom from another molecule of bromotrichloromethane to yield the final product, **3-Bromo-1,1,1-trichloropropane**, and

regenerates a trichloromethyl radical to continue the chain reaction.

- Termination: The reaction is terminated by the combination of any two radical species.

A simplified logical workflow for this synthesis is depicted below.

Logical Workflow for the Synthesis of 3-Bromo-1,1,1-trichloropropane



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Caption: Logical Workflow for the Synthesis of **3-Bromo-1,1,1-trichloropropane**.

Safety and Handling

3-Bromo-1,1,1-trichloropropane is a chemical that requires careful handling. The available safety data indicates that it is an irritant.

Table 4: GHS Hazard Information

Hazard Class	Hazard Statement	Reference
Skin corrosion/irritation	H315: Causes skin irritation	[1]
Serious eye damage/eye irritation	H319: Causes serious eye irritation	[1]
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation	[1]

Handling Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing vapors or mist.
- Avoid contact with skin and eyes.
- Store in a tightly closed container in a cool, dry place away from incompatible materials.

Toxicological Data:

Detailed toxicological data, such as LD50 values, for **3-Bromo-1,1,1-trichloropropane** are not readily available in the searched literature. Researchers should handle this compound with the caution appropriate for a substance with limited toxicological information.

Biological Activity

Currently, there is no publicly available information regarding the biological activity or signaling pathways associated with **3-Bromo-1,1,1-trichloropropane**. Its primary utility appears to be as

a chemical intermediate in organic synthesis.

Applications in Research and Development

Given its structure, **3-Bromo-1,1,1-trichloropropane** can serve as a building block in organic synthesis. The presence of both bromine and chlorine atoms offers differential reactivity, and the trichloromethyl group can participate in various chemical transformations. One documented application is its use as a precursor in the synthesis of 3-bromo-1,1,1-trifluoropropane.[6]

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety or handling guide. Always consult the Safety Data Sheet (SDS) provided by the supplier and follow all institutional safety protocols when handling this chemical.

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References

- 1. 3-Bromo-1,1,1-trichloropropane | C₃H₄BrCl₃ | CID 573283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. scbt.com [scbt.com]
- 4. bocsci.com [bocsci.com]
- 5. researchgate.net [researchgate.net]
- 6. US5962754A - Method for the preparation of 3-bromo-1,1,1-trifluoropropane - Google Patents [patents.google.com]
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